Decyl 2-Chloroacetate: A Lipophilic Carboxymethylating Agent for Precision Synthesis

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Compound of Interest

Compound Name:	*Decyl 2-chloroacetate*
CAS No.:	*6974-05-6*
Cat. No.:	*B1361533*

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Executive Summary

Decyl 2-chloroacetate (CAS 6974-05-6) represents a specialized class of

-halo esters used in organic synthesis to introduce the 2-(decyloxy)-2-oxoethyl moiety. Unlike its lower molecular weight analogs (methyl or ethyl chloroacetate), the decyl derivative is selected specifically for its lipophilic

alkyl chain. This structural feature is critical in medicinal chemistry for prodrug design—enhancing membrane permeability—and in material science for modifying surface wettability.

This technical guide details the mechanistic principles, synthesis protocols, and safety frameworks required to utilize **decyl 2-chloroacetate** as a precision alkylating agent.

Chemical Identity & Properties

Decyl 2-chloroacetate functions as a "soft" alkylating agent. It possesses two distinct functional domains: an electrophilic

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-carbon susceptible to nucleophilic attack, and a hydrophobic decyl tail that governs solubility and partition coefficients.

Property	Value	Relevance
Formula		Lipophilic ester
Molecular Weight	234.76 g/mol	Moderate MW, non-volatile relative to methyl ester
Boiling Point	~274.5°C	High boiling point allows high-temperature reactions without pressure vessels
Density	0.972 g/cm³	Immiscible with water; floats on aqueous layers
LogP	~3.9	High lipophilicity; ideal for cell-permeable modifications
Reactivity	Electrophile	Reacts with amines, phenols, thiols, and carboxylates

Mechanistic Principles

The Alkylation Vector

The utility of **decyl 2-chloroacetate** lies in its ability to transfer the carboxymethyl decyl ester group to a nucleophile. The reaction proceeds via a classic bimolecular nucleophilic substitution (

).

- Electrophile: The methylene carbon (

  -carbon) is activated by the electron-withdrawing carbonyl group and the chlorine atom.

- Leaving Group: Chloride (

) is a moderate leaving group, often requiring iodide catalysis (Finkelstein condition) or elevated temperatures for sterically hindered nucleophiles.

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- Payload: The long decyl chain remains spectator during the substitution but dictates the physicochemical properties of the product.

Mechanistic Diagram

The following diagram illustrates the reaction pathway for the N-alkylation of a secondary amine, highlighting the transition state and product formation.

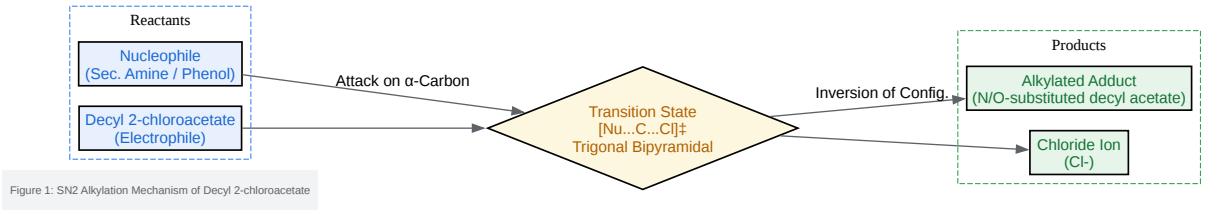


Figure 1: SN2 Alkylation Mechanism of Decyl 2-chloroacetate

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Figure 1: The nucleophile attacks the electrophilic methylene carbon, displacing chloride to form the lipophilic ester adduct.

Applications in Drug Development & Synthesis

Lipophilic Prodrug Synthesis

One of the primary applications of **decyl 2-chloroacetate** is the "masking" of polar functional groups (carboxylic acids, amines) to improve bioavailability.

- Challenge: Many bioactive small molecules are too polar (low LogP) to cross the lipid bilayer of cell membranes.
- Solution: Alkylation with **decyl 2-chloroacetate** converts a polar amine or phenol into a lipophilic ester. Once inside the cell, ubiquitous esterases hydrolyze the ester, releasing the active drug and harmless decanol/glycolic acid byproducts.

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Heterocycle Functionalization

In medicinal chemistry, the

-alkylation of heterocycles (e.g., imidazole, indole) with this reagent introduces a "decyl tail." This is often used to:

- Anchor the molecule in lipid bilayers.
- Create non-ionic surfactant properties for drug formulation.
- Serve as a linker for further synthetic elaboration.

Experimental Protocols

Synthesis of **Decyl 2-Chloroacetate**

If the reagent is not commercially available, it must be synthesized via esterification.

Reagents: Chloroacetic acid (1.0 equiv), 1-Decanol (1.1 equiv),

(cat.), Toluene (solvent).

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Charge: Add chloroacetic acid (0.1 mol, 9.45 g) and 1-decanol (0.11 mol, 17.4 g) to 150 mL of toluene. Add 0.5 mL conc.

  .
- Reflux: Heat to reflux (~115°C). Water generated by the reaction will azeotrope with toluene and collect in the trap. Continue until water evolution ceases (~3-4 hours).
- Workup: Cool to RT. Wash the organic phase with saturated

  (2 x 50 mL) to remove acid catalyst and unreacted chloroacetic acid. Wash with brine (1 x 50 mL).
- Purification: Dry over

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, filter, and concentrate in vacuo. The high boiling point of **decyl 2-chloroacetate** (274°C) makes distillation difficult; however, if purity is <95%, vacuum distillation (high vacuum) is required.

General Protocol: N-Alkylation of a Secondary Amine

Target: Synthesis of a lipophilic glycine derivative.

Reagents: Secondary amine (1.0 equiv), **Decyl 2-chloroacetate** (1.1 equiv),

(2.0 equiv), KI (0.1 equiv, catalyst), Acetonitrile (

).

Step	Action	Rationale
1	Dissolution	Dissolve amine (10 mmol) in dry (30 mL). Add anhydrous (20 mmol).
2	Activation	Add KI (1 mmol). Stir for 10 min.
3	Addition	Add Decyl 2-chloroacetate (11 mmol) dropwise.
4	Reaction	Heat to 60°C for 4–12 hours. Monitor via TLC/LC-MS.
5	Quench	Filter off solids ( ). Evaporate solvent.
6	Purification	Flash column chromatography (Hexane/EtOAc).

Workflow Visualization: Prodrug Synthesis

The following diagram outlines the decision matrix for using **decyl 2-chloroacetate** in prodrug design.

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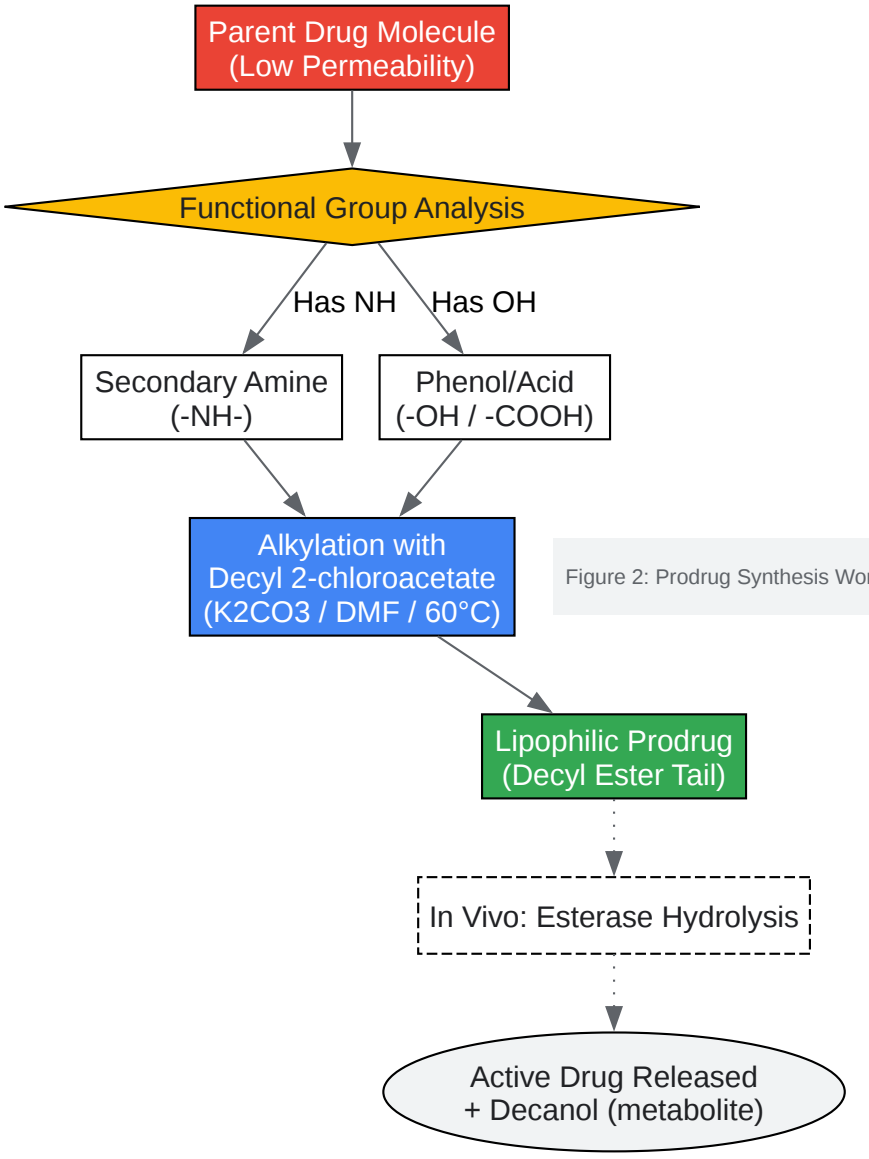


Figure 2: Prodrug Synthesis Workflow using Decyl 2-chloroacetate

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Figure 2: Strategic workflow for converting polar drugs into lipophilic prodrugs.

Safety & Handling (E-E-A-T)

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Hazard Identification:

- Toxicity: Like all

  -halo esters, **decyl 2-chloroacetate** is toxic if swallowed or absorbed through the skin. It acts as a potent alkylating agent in biological systems, potentially causing DNA damage.

- Lachrymator: While less volatile than methyl chloroacetate, it can still cause eye irritation and tearing. Handle in a fume hood.

- Skin Corrosivity: Causes burns upon prolonged contact. The lipophilic tail facilitates skin absorption, increasing systemic toxicity risk.

Emergency Protocol:

- Skin Contact: Wash immediately with polyethylene glycol (PEG 400) followed by soap and water. The lipophilic nature makes water alone ineffective.

- Eye Contact: Rinse with water for 15 minutes.[1] Seek medical attention.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 228182, **Decyl 2-chloroacetate**. Retrieved from [Link][2]

- Master Organic Chemistry.Nucleophilic Acyl Substitution vs Alkylation Mechanisms. Retrieved from [Link]

- Organic Syntheses.General Procedures for Chloroacetate Esters. Coll. Vol. 1, p. 153. Retrieved from [Link]

- Carl Roth.Safety Data Sheet: Chloroacetic acid esters. Retrieved from [Link]

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Sources

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. Acetic acid, 2-chloro-, dodecyl ester | C14H27ClO2 | CID 228182 - PubChem [pubchem.ncbi.nlm.nih.gov]
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